

# 1-(Cbz-amino)cyclohexanecarboxylic acid safety and handling

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** 1-(Cbz-amino)cyclohexanecarboxylic acid

**Cat. No.:** B173627

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An In-depth Technical Guide to the Safety and Handling of **1-(Cbz-amino)cyclohexanecarboxylic Acid** and Structurally Related Compounds

This guide provides a comprehensive overview of the safety and handling procedures for **1-(Cbz-amino)cyclohexanecarboxylic acid**. The information presented is synthesized from safety data sheets (SDS) of structurally similar compounds, including 1-aminocyclohexanecarboxylic acid and cyclohexanecarboxylic acid, to provide a robust framework for safe laboratory practices. Researchers, scientists, and drug development professionals should use this guide as a reference for handling this and related chemical entities.

## Chemical and Physical Properties

While specific experimental data for **1-(Cbz-amino)cyclohexanecarboxylic acid** is not readily available, the properties of analogous compounds provide valuable insights. The data presented below is for 1-aminocyclohexanecarboxylic acid and cyclohexanecarboxylic acid and should be considered as a proxy.

Property	1-Aminocyclohexanecarboxylic acid	Cyclohexanecarboxylic acid
Molecular Formula	C7H13NO2 <sup>[1]</sup>	C7H12O2
Molecular Weight	143.18 g/mol <sup>[1]</sup>	Not Specified
Appearance	White to off-white crystalline solid <sup>[2]</sup>	Solid
Melting Point	>300 °C <sup>[3][4]</sup>	29 - 31 °C
Boiling Point	Not Specified	232 - 233 °C
Solubility	Moderately soluble in polar solvents like water and ethanol <sup>[2]</sup>	Not Specified
Density	Not Specified	1.033 g/cm3 at 25 °C

## Hazard Identification and GHS Classification

The toxicological properties of **1-(Cbz-amino)cyclohexanecarboxylic acid** have not been fully investigated.<sup>[5]</sup> However, based on data from analogous compounds, it should be handled with caution as it may be an irritant and harmful upon ingestion or inhalation.<sup>[5]</sup> The material is irritating to mucous membranes and the upper respiratory tract.<sup>[5]</sup>

The following GHS classifications are for structurally related compounds and should be used for guidance.

GHS Classification	Hazard Statement	Precautionary Statements
Skin Irritation (Category 2)[1][6]	H315: Causes skin irritation[1][6]	P264, P280, P302+P352, P332+P317, P362+P364[1][6]
Serious Eye Damage/Irritation (Category 1/2A)[1][6]	H318/H319: Causes serious eye damage/irritation[1][6]	P280, P305+P351+P338, P317[1][6]
Specific target organ toxicity — single exposure (Category 3), Respiratory system[7]	H335: May cause respiratory irritation[7]	P261, P271, P304+P340, P312, P403+P233, P405, P501[8]

## Experimental Protocols: Safe Handling and Storage

Adherence to proper laboratory protocols is crucial when handling **1-(Cbz-amino)cyclohexanecarboxylic acid** and its analogues.

### Handling:

- Use in a well-ventilated area, preferably in a chemical fume hood.[5]
- Avoid breathing dust or vapor.[5]
- Do not get in eyes, on skin, or on clothing.[5]
- Wash hands thoroughly after handling.[9]
- Minimize dust generation and accumulation.[9]

### Storage:

- Keep container tightly closed.[5][9]
- Store in a cool, dry, and well-ventilated place.[5][9]
- Store away from incompatible substances.[9]

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn to minimize exposure.

PPE Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. <a href="#">[9]</a>
Skin Protection	Wear appropriate protective gloves to prevent skin exposure. Wear appropriate protective clothing to prevent skin exposure. <a href="#">[9]</a>
Respiratory Protection	If engineering controls do not maintain airborne concentrations to a level which is adequate to protect worker health, a NIOSH/MSHA approved respirator may be required.

## First Aid Measures

In case of exposure, follow these first aid procedures:

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention. <a href="#">[10]</a>
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention. <a href="#">[10]</a>
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention. <a href="#">[10]</a>
Ingestion	If swallowed, wash out mouth with water provided person is conscious. Call a physician. Do NOT induce vomiting. <a href="#">[11]</a>

## Fire-Fighting Measures

In the event of a fire involving this compound:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam. [\[9\]](#)[\[10\]](#)
- Specific Hazards: Emits toxic fumes under fire conditions. [\[5\]](#) During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion. [\[9\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear. [\[9\]](#)[\[10\]](#)

## Accidental Release Measures

For spills, follow these steps:

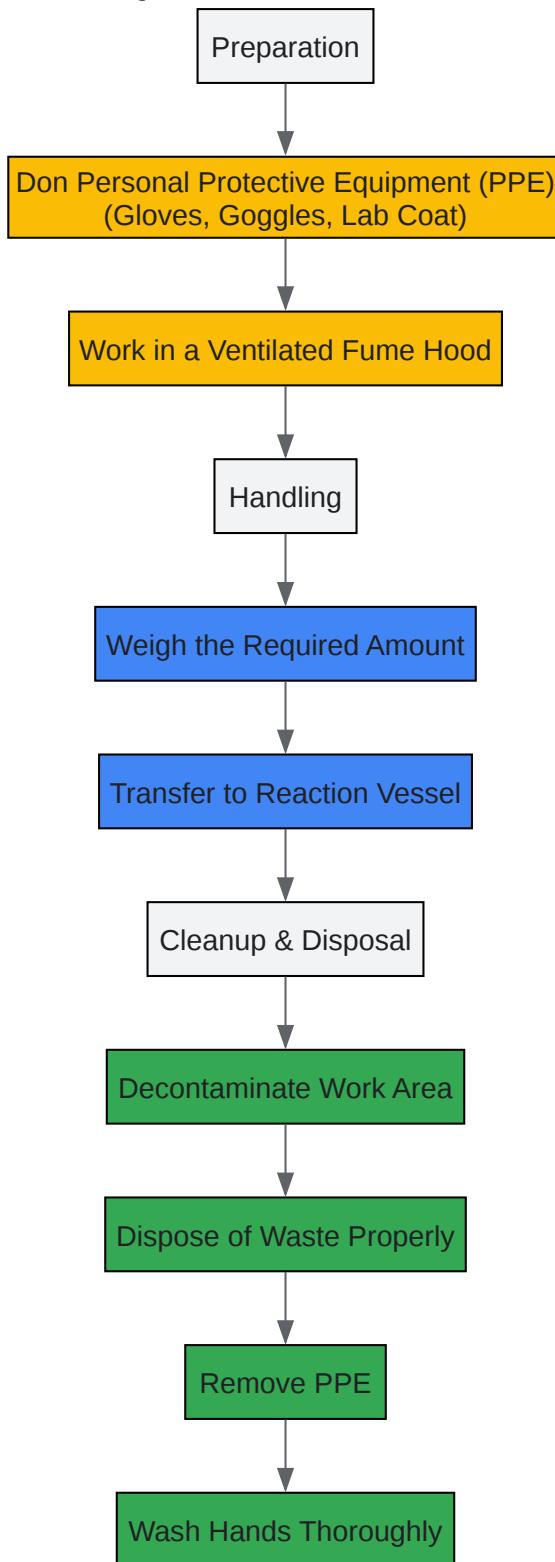
- Evacuate Personnel: Evacuate personnel to safe areas. [\[11\]](#)

- Ensure Ventilation: Ensure adequate ventilation.[[11](#)]
- Personal Protection: Use personal protective equipment. Avoid breathing vapors, mist, dust or gas.[[11](#)]
- Containment: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.[[7](#)]
- Cleanup: Sweep up and shovel into suitable containers for disposal. Avoid dust formation. [[12](#)] After material pickup is complete, ventilate the area and wash the spill site.[[5](#)]

## Visual Workflow for Safe Handling of Chemical Powders

The following diagram illustrates a general workflow for the safe handling of a chemical powder like **1-(Cbz-amino)cyclohexanecarboxylic acid** in a laboratory setting.

## Safe Handling Workflow for Chemical Powders

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Caption: General workflow for safely handling chemical powders in a laboratory.

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- To cite this document: BenchChem. [1-(Cbz-amino)cyclohexanecarboxylic acid safety and handling]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b173627#1-cbz-amino-cyclohexanecarboxylic-acid-safety-and-handling>

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